

Synthesis of Ethyne from Calcium Carbide: A Technical Guide

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Compound of Interest

Compound Name: ethyne

Cat. No.: B1235809

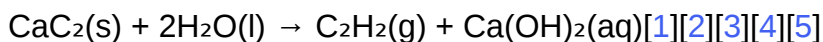
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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the synthesis of **ethyne**, commonly known as acetylene, from calcium carbide. This guide covers the fundamental reaction, experimental protocols for both laboratory and industrial scales, quantitative data, and safety considerations.

Core Reaction and Stoichiometry

The synthesis of **ethyne** from calcium carbide is a well-established and straightforward chemical process involving the hydrolysis of calcium carbide (CaC_2). The reaction is highly exothermic and proceeds as follows:



This equation indicates that one mole of solid calcium carbide reacts with two moles of liquid water to produce one mole of **ethyne** gas and one mole of aqueous calcium hydroxide, also known as slaked lime.

Quantitative Data

The following tables summarize key quantitative data associated with the synthesis of **ethyne** from calcium carbide.

Table 1: Thermodynamic Data

Parameter	Value	Reference
Standard Enthalpy of Reaction (ΔH°)	-127.2 kJ/mol	[6]
Heat Generated (Commercial Grade CaC_2)	~1793 kJ/kg	[7]

Table 2: Stoichiometric Relationships

Reactant/Product	Molar Mass (g/mol)	Stoichiometric Ratio
Calcium Carbide (CaC_2)	64.10	1
Water (H_2O)	18.02	2
Ethyne (C_2H_2)	26.04	1
Calcium Hydroxide ($\text{Ca}(\text{OH})_2$)	74.09	1

Table 3: Typical Yield and Operating Parameters

Parameter	Value	Reference
Typical Gaseous Ethyne Yield	265–300 liters per kg of solid carbide	[7]
Optimal Generator Water Temperature	70°C to 85°C	[7][8]
Industrial Water to Carbide Ratio (by weight)	7:1 to 10:1 (approximately 8:1 is common)	[7]

Experimental Protocols

Laboratory-Scale Synthesis of Ethyne

This protocol details a standard laboratory procedure for the preparation and collection of **ethyne** gas.

Materials:

- Calcium carbide (lumps)
- Distilled water
- Apparatus: Conical flask (or side-arm test tube), dropping funnel, delivery tube, gas collection trough, beehive shelf, gas jars, and stoppers.[\[5\]](#)[\[9\]](#)
- Purification solution: Acidified copper(II) sulfate solution[\[10\]](#)[\[11\]](#)

Procedure:

- Place a few lumps of calcium carbide on a layer of sand at the bottom of the conical flask.[\[9\]](#)
The sand helps to moderate the reaction.
- Set up the apparatus as shown in the diagram below, ensuring all connections are airtight.
- Fill the dropping funnel with water.
- Fill the gas collection trough with water and invert the gas jars filled with water over the beehive shelf.
- Slowly add water from the dropping funnel to the calcium carbide in the flask.[\[5\]](#) The rate of water addition controls the rate of gas production. The reaction is exothermic, so the flask may become warm.
- Discard the first gas jar collected as it will contain a mixture of **ethyne** and displaced air from the apparatus.[\[11\]](#)
- Collect several jars of **ethyne** gas by the downward displacement of water.[\[11\]](#)
- Stopper the gas jars underwater before removing them from the trough.
- For purification, the gas can be bubbled through an acidified copper(II) sulfate solution to remove impurities such as phosphine (PH_3) and hydrogen sulfide (H_2S).[\[10\]](#)[\[11\]](#)

Industrial-Scale Production of Ethyne

Industrial production of **ethyne** from calcium carbide is typically carried out in acetylene generators. These can be broadly classified into "wet" and "dry" processes. The wet process, which uses a large excess of water, is common.

Key Equipment:

- **Acetylene Generator:** A closed system where the reaction between calcium carbide and water occurs.[8] It includes a hopper for carbide, a water inlet, an agitator, and an outlet for **ethyne** gas and calcium hydroxide slurry.[12]
- **Cooler-Condenser:** To cool the hot **ethyne** gas and remove excess water vapor.[12]
- **Purification System:** Typically includes a scrubber with a purification medium to remove impurities.
- **Low-Pressure Drier:** To remove moisture from the gas.[12]
- **Compressor:** A multi-stage compressor to pressurize the **ethyne** for storage.[12]

General Industrial Workflow:

- Calcium carbide is loaded into a hopper, which feeds into the acetylene generator.
- A controlled amount of water is introduced into the generator, reacting with the calcium carbide to produce **ethyne** gas and calcium hydroxide slurry. The temperature is maintained between 70°C and 85°C for optimal yield.[7][8]
- The generated **ethyne** gas, which is hot and contains impurities, is passed through a cooler-condenser.[12]
- The cooled gas then enters a purification unit to remove impurities like phosphine and hydrogen sulfide.
- After purification, the gas is dried in a low-pressure drier.
- Finally, the purified **ethyne** is compressed and stored in cylinders containing a porous mass and a solvent like acetone or dimethylformamide (DMF) for safe storage.[8]

Impurities and Purification

Commercial-grade calcium carbide contains impurities such as calcium phosphide (Ca_3P_2) and calcium sulfide (CaS). These react with water to produce phosphine (PH_3) and hydrogen sulfide (H_2S), respectively, which are impurities in the **ethyne** gas.^{[10][11]} These impurities are toxic and have a characteristic unpleasant odor.

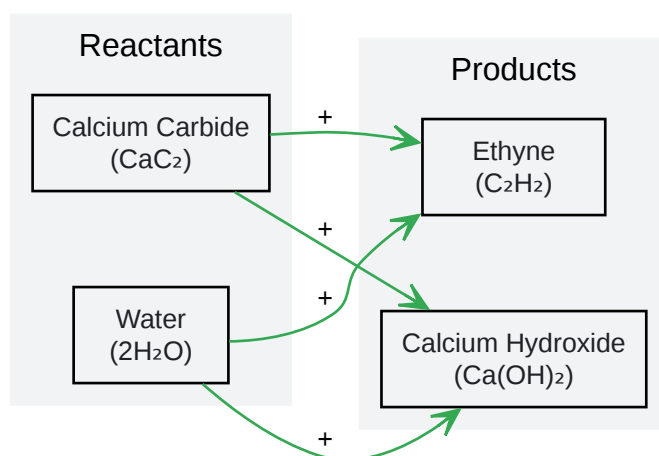
Purification is essential and is commonly achieved by passing the raw **ethyne** gas through a solution of acidified copper(II) sulfate.^{[10][11]}

Safety Precautions

The synthesis and handling of **ethyne** require strict adherence to safety protocols due to its high flammability and the explosive nature of **ethyne**-air mixtures.

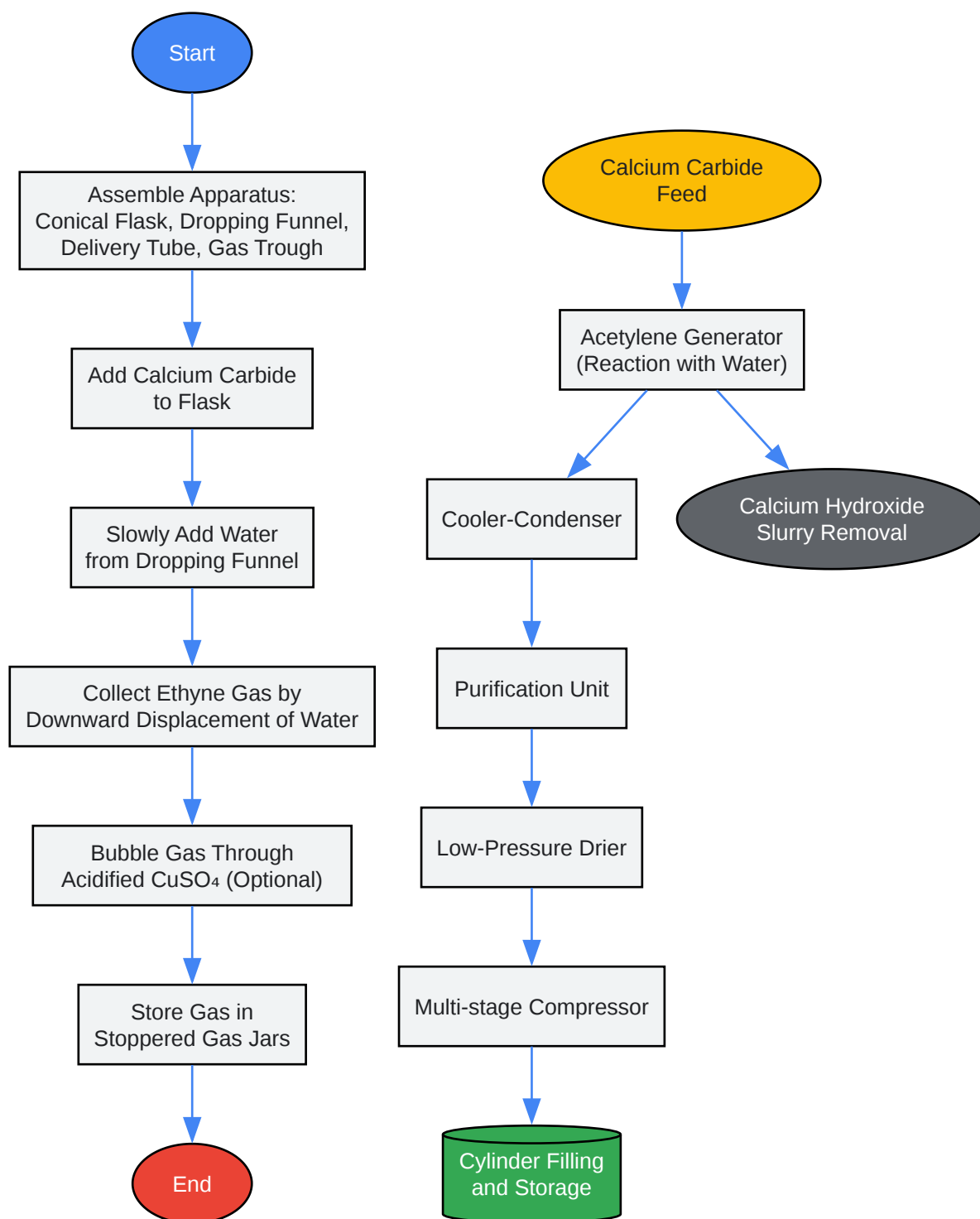
- **Handling Calcium Carbide:** Calcium carbide is a water-reactive solid. It should be stored in a dry, well-ventilated area, away from moisture.^[13] Containers should be opened with care as pressure may build up from reaction with atmospheric moisture.^[14]
- **Handling Ethyne:** **Ethyne** is highly flammable and forms explosive mixtures with air over a wide range of concentrations.^[14] All sources of ignition must be eliminated from the vicinity of **ethyne** generation and handling. The apparatus for **ethyne** generation should be purged of air before collecting the product gas.^[11]
- **Personal Protective Equipment (PPE):** Appropriate PPE, including safety goggles, gloves, and a lab coat, must be worn at all times.
- **Ventilation:** The synthesis should be performed in a well-ventilated area or a fume hood to prevent the accumulation of flammable gas.^[13]

Mandatory Visualizations



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Caption: Reaction pathway for the synthesis of **ethyne**.



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